

Antioxidant capacity assays for (E)-5-O-Cinnamoylquinic acid

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Compound of Interest

Compound Name: (E)-5-O-Cinnamoylquinic acid

Cat. No.: B11930385

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Application Notes: (E)-5-O-Cinnamoylquinic Acid

(E)-5-O-Cinnamoylquinic acid, a derivative of caffeoylquinic acid, is a phenolic compound found in various plant sources. Phenolic compounds are well-regarded for their antioxidant properties, which are primarily attributed to their ability to donate hydrogen atoms or electrons to neutralize free radicals. The evaluation of the antioxidant capacity of **(E)-5-O-Cinnamoylquinic acid** is crucial for its potential application in pharmaceuticals, nutraceuticals, and functional foods, where it may help mitigate oxidative stress-related pathogenesis.

This document provides an overview of common in vitro antioxidant capacity assays—DPPH, ABTS, FRAP, and ORAC—and details the experimental protocols for evaluating the antioxidant potential of **(E)-5-O-Cinnamoylquinic acid**. Additionally, it explores the potential underlying cellular mechanisms, such as the Nrf2 signaling pathway, through which such compounds exert their protective effects.

Quantitative Data Summary

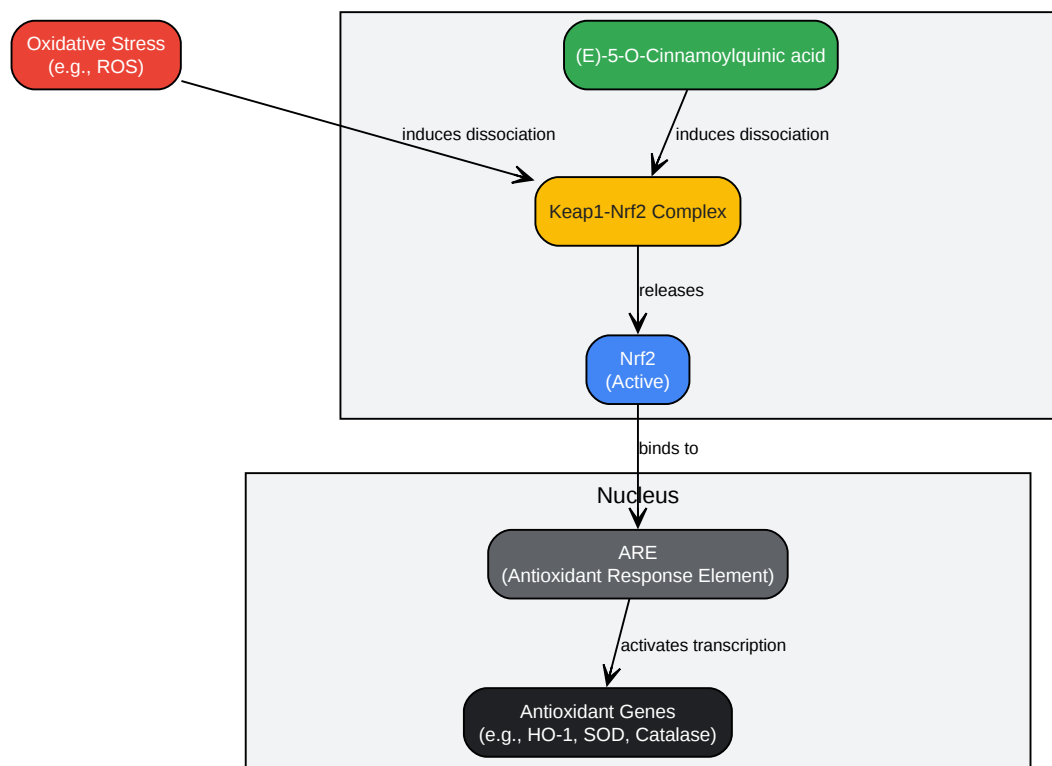
The antioxidant capacity of 5-O-Caffeoylquinic acid (5-CQA), which is synonymous with **(E)-5-O-Cinnamoylquinic acid**, has been evaluated using various standard assays. The table below summarizes experimental data from comparative studies.

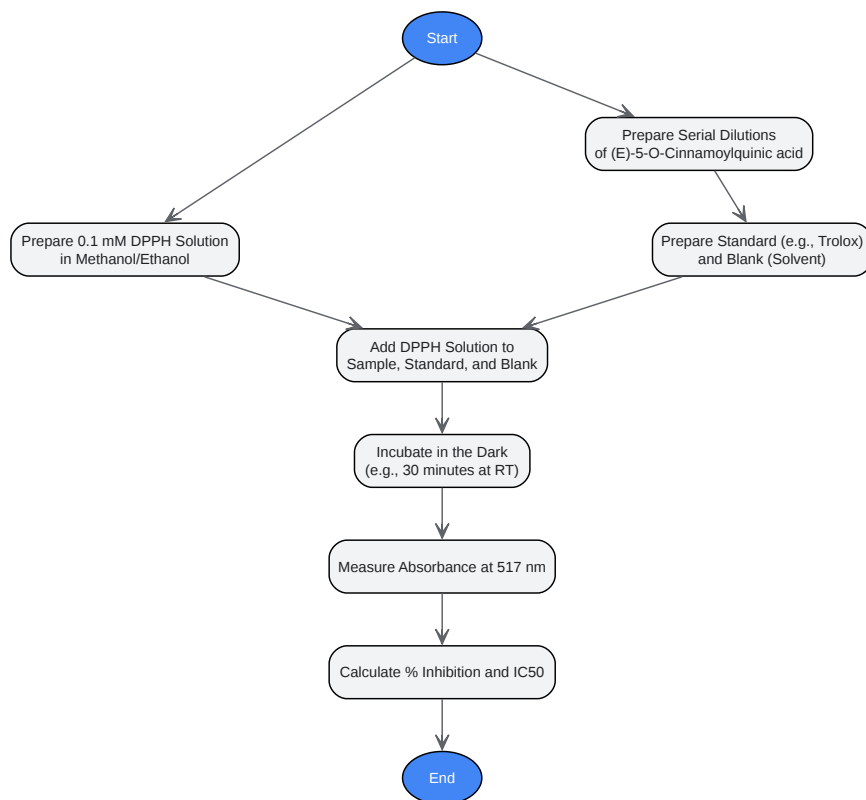
Assay Type	Compound	Antioxidant Capacity	Reference
DPPH	5-O-Caffeoylquinic acid	2.9 ± 0.3 mM Trolox Equivalents (TE)	[1]
ABTS	5-O-Caffeoylquinic acid	5.37 ± 0.10 mM Trolox Equivalents (TE)	[1]
FRAP	5-O-Caffeoylquinic acid	7.91 ± 0.21 mM Trolox Equivalents (TE)	[1]

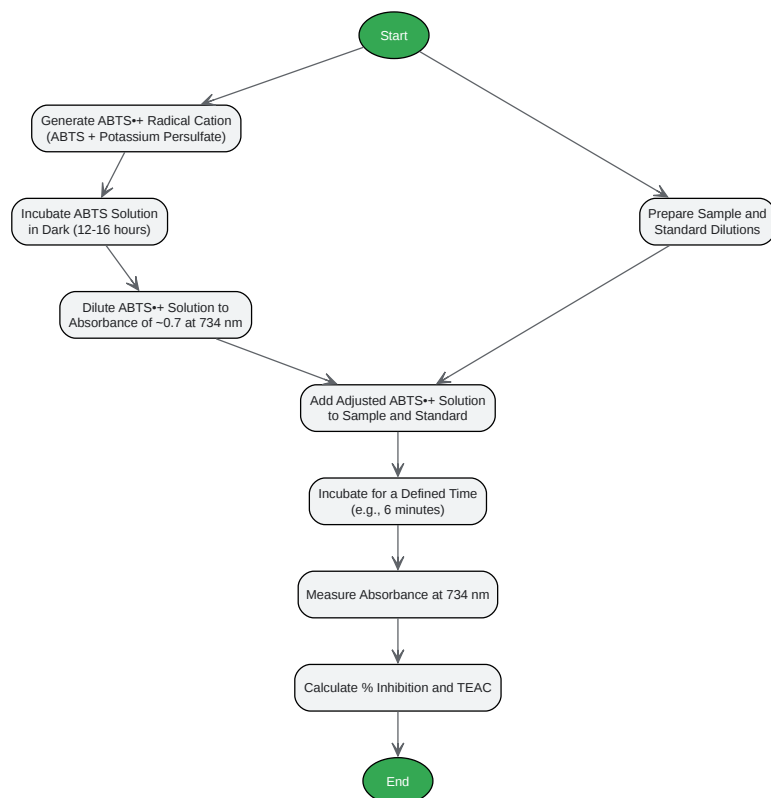
Note: The results are expressed as Trolox Equivalents (TE), a common standard for measuring antioxidant capacity.

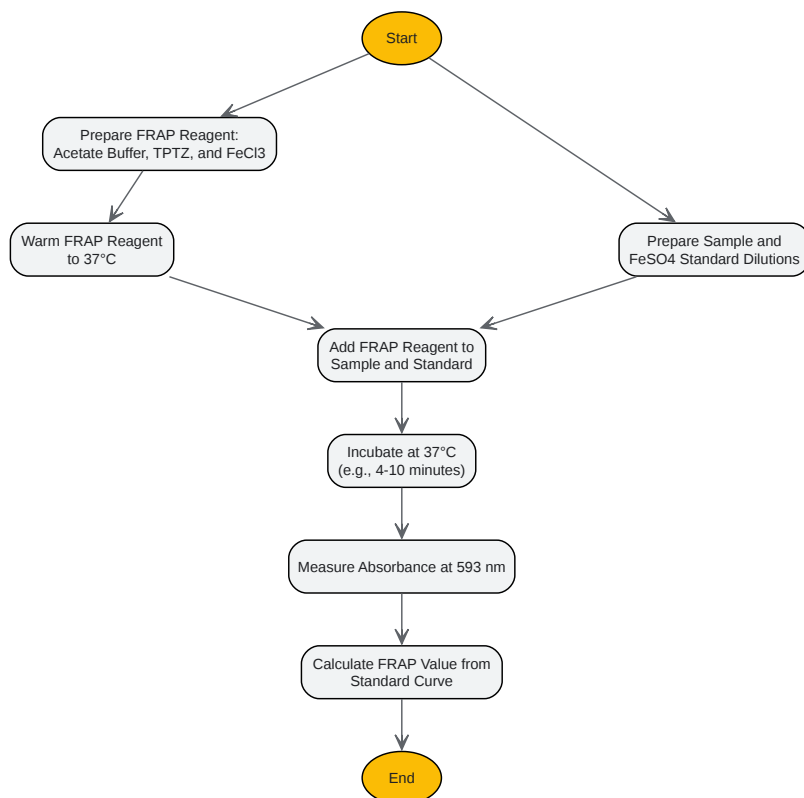
Signaling Pathway Modulation

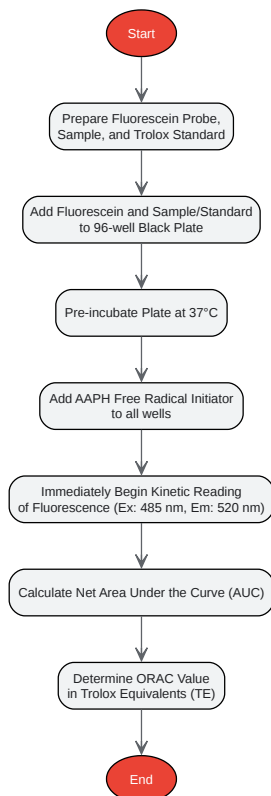
The antioxidant effects of phenolic compounds like **(E)-5-O-Cinnamoylquinic acid** are not limited to direct radical scavenging. They can also modulate endogenous antioxidant defense systems through cellular signaling pathways. The Keap1-Nrf2 pathway is a primary regulator of cellular resistance to oxidative stress.[\[2\]](#) Under normal conditions, Nrf2 is bound to Keap1, leading to its degradation. In the presence of oxidative stress or inducers like certain phenolic acids, Nrf2 is released, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE), initiating the transcription of various protective genes, including antioxidant enzymes like heme oxygenase-1 (HO-1).[\[2\]](#)[\[3\]](#)











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